

# Technical Guide: Physicochemical Properties of 1-(4-Cyanophenyl)guanidine

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## Compound of Interest

Compound Name: 1-(4-Cyanophenyl)guanidine

Cat. No.: B029434

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This document provides a concise summary of the core physicochemical properties of **1-(4-Cyanophenyl)guanidine**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

## Core Molecular Data

**1-(4-Cyanophenyl)guanidine** is an organic compound featuring a guanidine group attached to a 4-cyanophenyl moiety.<sup>[1]</sup> The key identifiers and properties are summarized below.

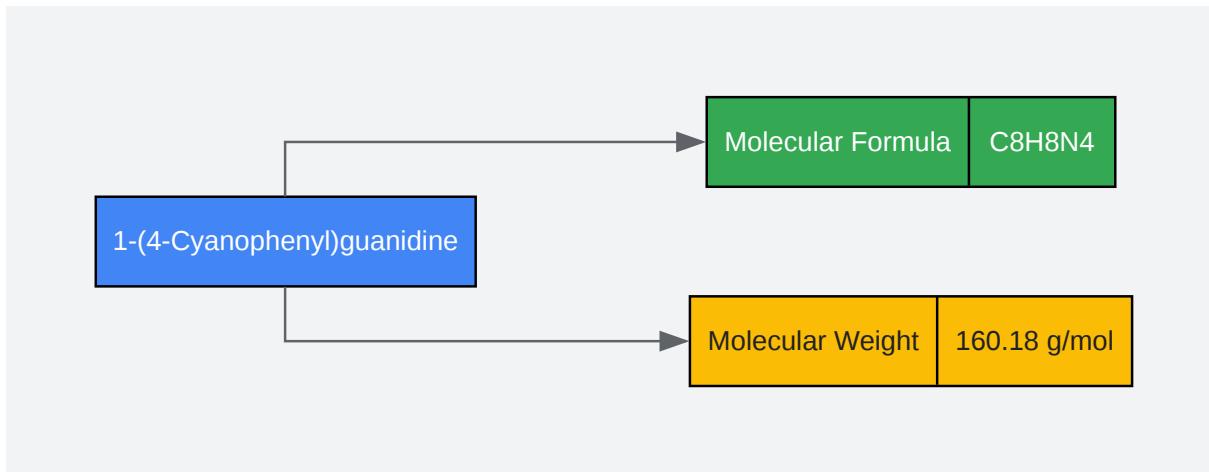
Property	Value	Source
Molecular Formula	C8H8N4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	160.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	5637-42-3	<a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

No experimental protocols were cited in the provided information.

## Mandatory Visualization

The following diagram illustrates the direct relationship between the compound's name and its fundamental chemical properties.



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Core properties of **1-(4-Cyanophenyl)guanidine**.

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## References

- 1. CAS 5637-42-3: N-(4-Cyanophenyl)guanidine | CymitQuimica [cymitquimica.com]
- 2. 1-(4-Cyanophenyl)guanidine | C8H8N4 | CID 17747914 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-(4-Cyanophenyl)guanidine | 5637-42-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
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